

Essential Guide to the Proper Disposal of ML382

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Compound of Interest

Compound Name: ML382

Cat. No.: B15570104

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This document provides crucial safety and logistical information for the proper disposal of **ML382**, a selective MRGPRX1 positive allosteric modulator. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe handling and disposal of this chemical compound, thereby minimizing risks to personnel and the environment.

Disclaimer: Specific, verified disposal procedures for **ML382** are not publicly available. The guidance provided below is based on general best practices for the disposal of laboratory chemicals. It is imperative to always consult the official Safety Data Sheet (SDS) for **ML382** and strictly adhere to your institution's and local authorities' waste disposal regulations.

Quantitative Data Summary

Researchers should always consult the Safety Data Sheet (SDS) for specific quantitative data. The table below summarizes key information for **ML382**, compiled from various chemical suppliers.^{[1][2]}

Parameter	Value	Source
Molecular Weight	360.43 g/mol	[1]
Formula	C ₁₈ H ₂₀ N ₂ O ₄ S	[1][2]
CAS Number	1646499-97-9	[1][2]
Purity	≥98%	[1]
Solubility	Soluble to 100 mM in DMSO and to 20 mM in ethanol (with gentle warming). Insoluble in PBS (pH 7.2).	[1][2]
Storage	Store at room temperature.	[1]
Physical Form	Solid	[2]

Experimental Protocols: General Disposal Procedure for Small Molecule Inhibitors

The proper disposal of small molecule inhibitors like **ML382** is a critical aspect of laboratory safety and environmental responsibility. Adherence to the following step-by-step protocol is essential.

Step 1: Personal Protective Equipment (PPE)

Before handling **ML382** for disposal, ensure you are wearing appropriate personal protective equipment (PPE). This includes, but is not limited to:

- Safety glasses or goggles
- A properly fitting lab coat
- Chemical-resistant gloves (e.g., nitrile)

For powdered forms of **ML382**, a dust mask or respirator may be necessary to prevent inhalation. All handling of **ML382** and its waste should be conducted within a certified chemical

fume hood to minimize exposure.

Step 2: Waste Segregation and Collection

Properly identify and segregate all waste streams containing **ML382**. This includes:

- Solid Waste: Collect unused or expired solid **ML382** and any contaminated disposable materials (e.g., weigh boats, contaminated gloves, pipette tips) in a designated, leak-proof, and clearly labeled hazardous waste container.
- Liquid Waste: Collect solutions containing **ML382** in a separate, compatible, and clearly labeled hazardous liquid waste container. Do not mix with other incompatible waste streams.

Step 3: Labeling of Waste Containers

All waste containers must be clearly and accurately labeled. The label should include:

- The words "Hazardous Waste"
- The full chemical name: "**ML382**" or "2-[(Cyclopropylsulfonyl)amino]-N-(2-ethoxyphenyl)benzamide"
- The concentration (for liquid waste)
- The accumulation start date
- Any other information required by your institution's Environmental Health and Safety (EHS) department.

Step 4: Temporary Storage

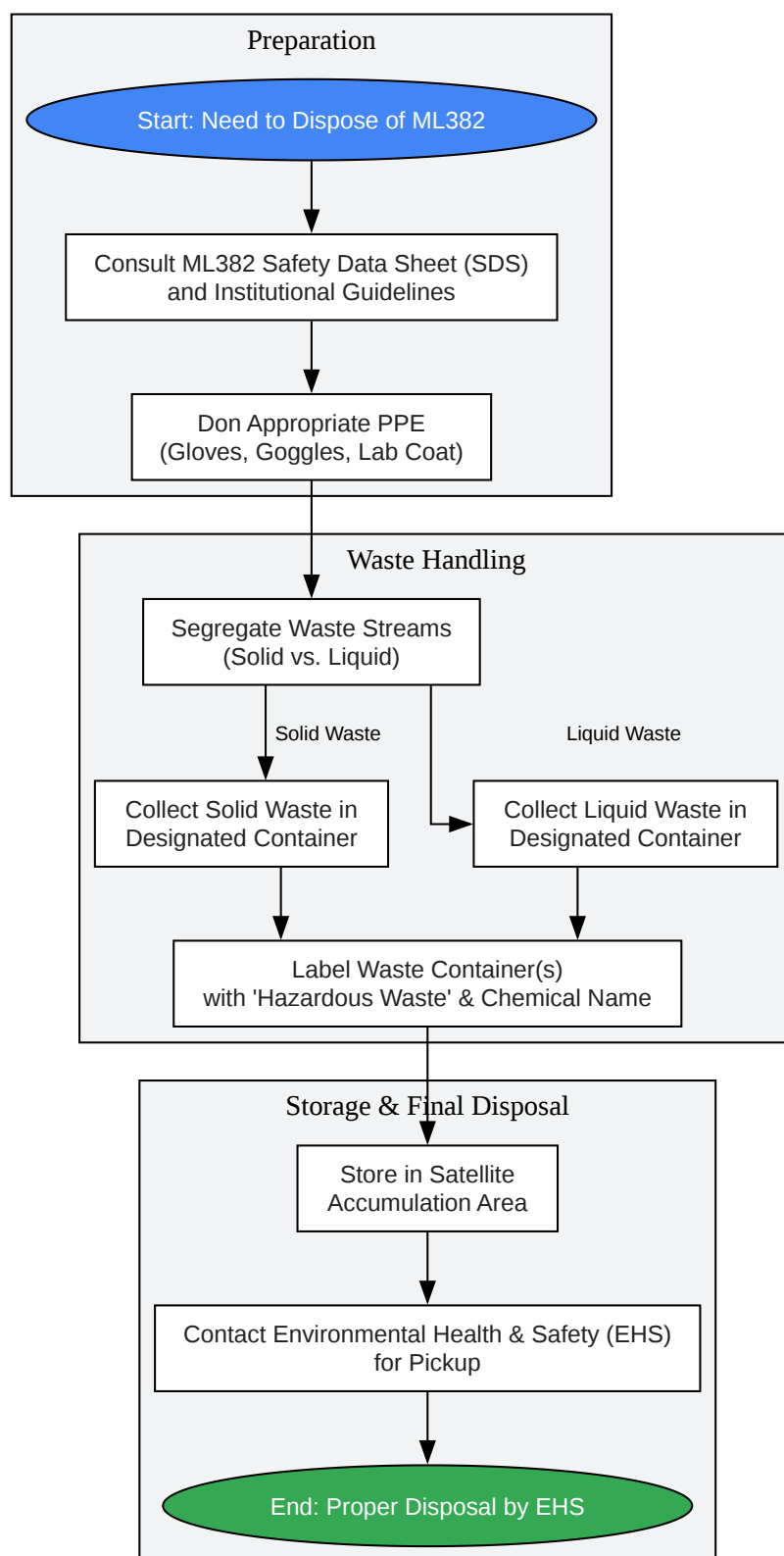
Store the labeled hazardous waste containers in a designated, well-ventilated, and secure satellite accumulation area within the laboratory. Ensure that the storage area is away from general laboratory traffic and that containers are properly sealed to prevent spills or leaks.

Step 5: Final Disposal

Once a waste container is full or has reached its accumulation time limit, arrange for its disposal through your institution's EHS department. EHS personnel are trained in the safe handling, transport, and ultimate disposal of hazardous materials in compliance with all federal, state, and local regulations. Never dispose of chemical waste down the drain or in the regular trash.^[3]^[4]

Mandatory Visualization

The following diagram illustrates the logical workflow for the proper disposal of **ML382**, based on general laboratory safety protocols.



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Caption: Logical workflow for the safe disposal of **ML382**.

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